

physical and chemical properties of 2-Methylcyclohexyl acetate

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Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

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An In-depth Technical Guide to 2-Methylcyclohexyl Acetate

Introduction

2-Methylcyclohexyl acetate is an organic chemical compound, specifically an ester, with the molecular formula $C_9H_{16}O_2$.^[1] It is a clear, colorless to light-yellow liquid known for its characteristic fruity and lightly floral aroma.^{[1][2]} This compound exists as a mixture of cis and trans isomers.^{[3][4]} Primarily, it serves as an efficient extraction solvent, notably in the anthraquinone process for producing hydrogen peroxide.^{[5][6][7]} Its pleasant scent and good volatility also make it a valuable ingredient in the fragrance, flavor, and personal care industries.^[1]

Core Physical and Chemical Properties

The physical and chemical properties of **2-Methylcyclohexyl acetate** are summarized below. Data represents the mixed isomer product unless otherwise specified.

Property	Value	Reference
IUPAC Name	(2-methylcyclohexyl) acetate	[8]
Synonyms	Acetic acid 2-methylcyclohexyl ester, o-MCHA	[2][8]
CAS Number	5726-19-2	[2]
Molecular Formula	C ₉ H ₁₆ O ₂	[2]
Molecular Weight	156.22 g/mol	[9]
Appearance	Clear, colorless to light-yellow liquid	[1][2]
Boiling Point	182 °C to 191.7 °C at 760 mmHg	[8][10]
Melting Point	< -31.6 °C	[11]
Density / Specific Gravity	0.947 to 0.951 g/cm ³ at 20°C	[2]
Refractive Index	1.4370 to 1.4400 at 20°C	[10]
Purity (by GC)	≥ 97.0% - 99.0%	[2][12]
Flash Point	74.44 °C (166.00 °F) TCC	[13]
Enthalpy of Vaporization	49.0 kJ/mol at 353 K	[14]

Chemical Reactivity and Stability

2-Methylcyclohexyl acetate is a combustible liquid.[11] It is generally stable under normal storage conditions. However, it is incompatible with strong oxidizing agents.[15] Hazardous decomposition products primarily include carbon oxides.[15] For safe storage, it should be kept in tightly closed containers in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, or other ignition sources.[2][16]

Experimental Protocols

Synthesis of 2-Methylcyclohexyl Acetate via Esterification

The most common industrial synthesis involves a two-step process: the hydrogenation of o-cresol to produce 2-methylcyclohexanol, followed by the esterification of the resulting alcohol with acetic acid.^{[5][6]}

Step 1: Hydrogenation of o-Cresol

- Objective: To produce 2-methylcyclohexanol.
- Materials: o-cresol, methylcyclohexane (solvent), Raney Nickel (catalyst), high-purity hydrogen gas.^{[5][6]}
- Procedure:
 - In a high-pressure hydrogenation reactor equipped with a stirrer, dissolve o-cresol in methylcyclohexane.^[5]
 - Add the Raney Ni catalyst to the solution.^[6]
 - Seal the reactor and purge the air. Fill the reactor with high-purity hydrogen gas.^[5]
 - Heat the reaction mixture to approximately 140°C and maintain a pressure of 5 bar.^[6]
 - Allow the reaction to proceed for 6 hours with continuous stirring.^[6]
 - After the reaction is complete, cool the reactor and filter the product mixture to recover the catalyst. The resulting solution contains 2-methylcyclohexanol.^[5]

Step 2: Esterification of 2-Methylcyclohexanol

- Objective: To synthesize **2-methylcyclohexyl acetate** from 2-methylcyclohexanol and acetic acid.
- Materials: 2-methylcyclohexanol solution from Step 1, acetic acid, and a suitable catalyst (e.g., sodium bisulfate (NaHSO₄), concentrated sulfuric acid, or a sulfonic acid ion exchange resin).^{[6][17]}

- Procedure (using NaHSO₄ as catalyst):
 - Add the 2-methylcyclohexanol solution, acetic acid, and NaHSO₄ catalyst to a reaction vessel equipped with a stirrer and a reflux condenser. A typical molar ratio is 0.1 mol of 2-methylcyclohexanol to 0.2-0.3 mol of acetic acid.[6]
 - Heat the mixture to reflux temperature (around 100-125°C) with continuous stirring.[5] The reaction produces water as a byproduct, which can be removed to drive the equilibrium towards the product.
 - Monitor the reaction progress using Gas Chromatography (GC) until the desired conversion is achieved (typically yields of ~93% can be obtained).[6]
 - Upon completion, cool the reaction mixture.

Purification Protocol

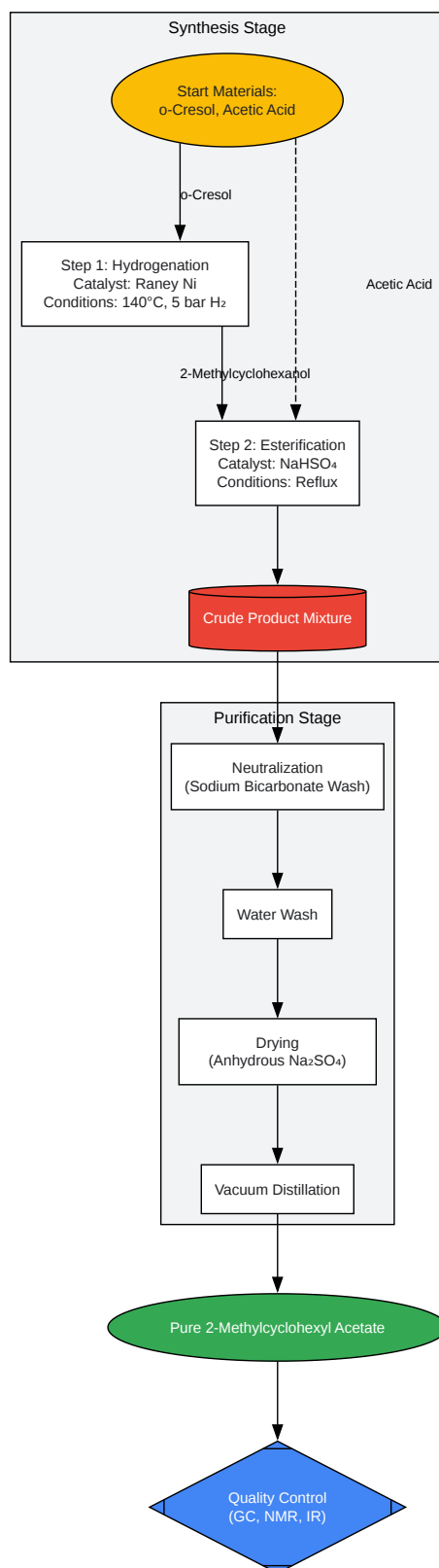
- Objective: To isolate and purify **2-methylcyclohexyl acetate** from the reaction mixture.
- Procedure:
 - Neutralization: Wash the crude product with a sodium bicarbonate solution until the pH value is between 6.5 and 7.5. This step neutralizes any remaining acidic catalyst and unreacted acetic acid.[17]
 - Washing: Wash the neutralized product with water to remove any remaining salts and water-soluble impurities.[17]
 - Drying: Dry the organic layer over an anhydrous drying agent (e.g., anhydrous sodium sulfate).
 - Distillation: Perform fractional distillation under vacuum (e.g., -0.05 to -0.1 MPa) to separate the pure **2-methylcyclohexyl acetate** from any remaining solvent, unreacted alcohol, and byproducts.[17]

Analytical Characterization

- Gas Chromatography (GC): Used to determine the purity of the final product and to monitor the progress of the reaction. A flame ionization detector (FID) is typically employed.[2][18]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure of the synthesized ester.[9]
- Infrared (IR) Spectroscopy: Used to identify the characteristic functional groups, particularly the ester carbonyl ($\text{C}=\text{O}$) stretch.[9]

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and purification of **2-Methylcyclohexyl acetate**.



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Caption: Workflow for the synthesis and purification of **2-Methylcyclohexyl acetate**.

Applications

While not prominently featured in drug development literature, **2-Methylcyclohexyl acetate** has several key industrial applications:

- **Solvent:** It is a highly effective solvent, particularly for the production of hydrogen peroxide via the anthraquinone process.^{[5][7]}
- **Fragrance and Perfumery:** Used as a top or middle note in perfumes, colognes, and other scented products to impart a fresh, fruity aroma that complements floral and citrus notes.^[1]
- **Flavor Industry:** Incorporated into beverages, confectionery, and baked goods to add fruity tones and enhance overall flavor profiles.^[1]
- **Cosmetics and Personal Care:** Its pleasant scent is utilized in lotions, shampoos, and deodorants.^[1]

Safety and Handling

Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and protective clothing, should be worn when handling **2-Methylcyclohexyl acetate**.^[2]^[16] Work should be conducted in a well-ventilated area to avoid inhaling vapors.^[11] In case of skin or eye contact, the affected area should be flushed immediately with plenty of water.^[2] Standard industrial hygiene practices should be followed, and eating, drinking, or smoking in the handling area should be prohibited.^[16]

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References

- 1. 2-methylcyclohexyl Acetate (5726-19-2) | Bulk Supplier In India [chemicalbull.com]
- 2. atul.co.in [atul.co.in]
- 3. GSRS [precision.fda.gov]

- 4. GSRS [precision.fda.gov]
- 5. CN105315156A - Synthesis method for 2-methylcyclohexyl acetate - Google Patents [patents.google.com]
- 6. globethesis.com [globethesis.com]
- 7. 2-Methylcyclohexyl acetate (o-MCHA) | CAS No. 5726-19-2 | ortho Methyl cyclo hexyl acetate | Atul Ltd [atul.co.in]
- 8. bocsci.com [bocsci.com]
- 9. 2-Methylcyclohexyl acetate | C₉H₁₆O₂ | CID 98345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. jnfuturechemical.com [jnfuturechemical.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. labproinc.com [labproinc.com]
- 13. methyl cyclohexyl acetate, 14352-61-5 [thegoodscentcompany.com]
- 14. 2-methylcyclohexyl acetate [webbook.nist.gov]
- 15. datasheets.scbt.com [datasheets.scbt.com]
- 16. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 17. CN104557526A - Method for preparing ortho-methylcyclohexyl acetate under solvent-free conditions - Google Patents [patents.google.com]
- 18. researchgate.net [researchgate.net]
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